

octyltin trichloride solubility and stability

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Compound Focus: Octyltin trichloride

CAS No.: 3091-25-6

Cat. No.: S773739

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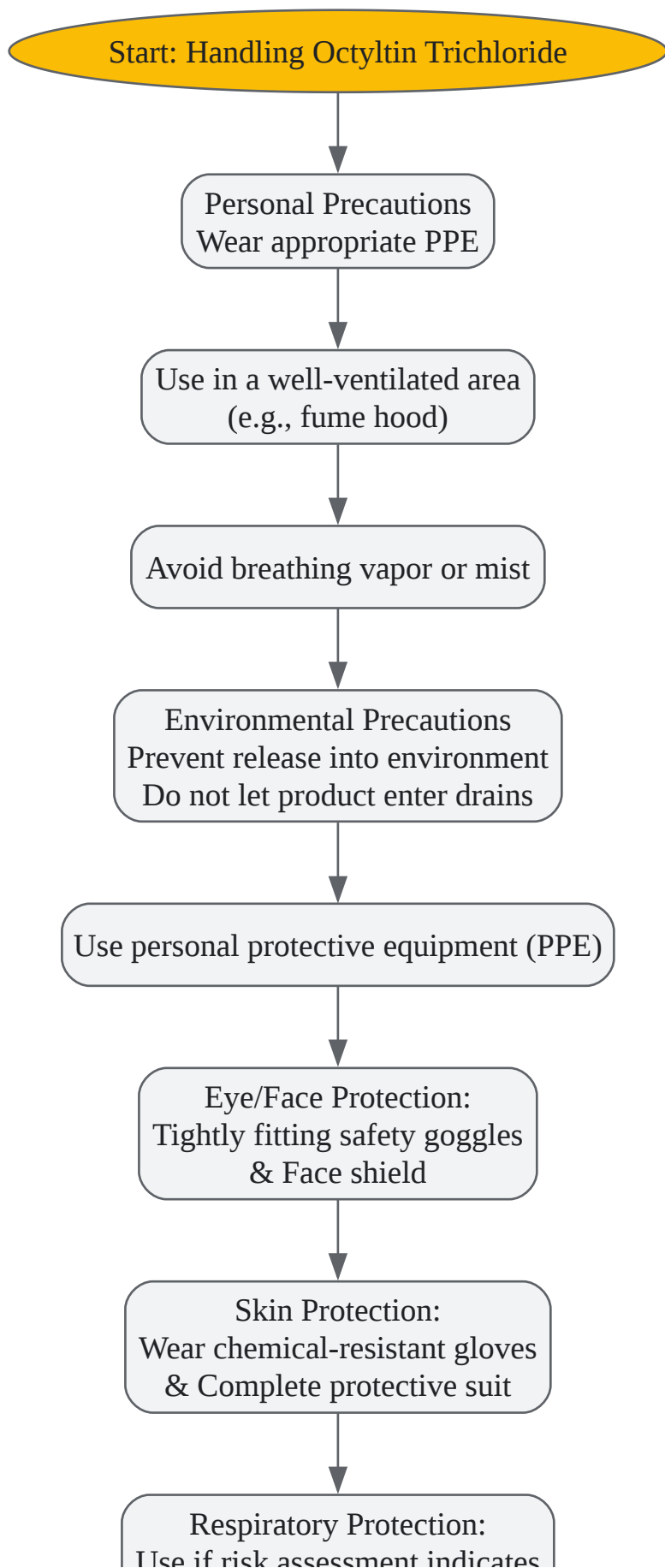
Physical, Chemical, and Safety Properties

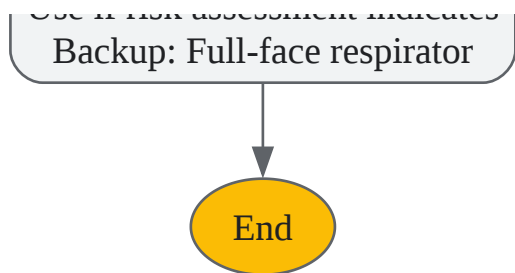
The table below summarizes the key data found for **octyltin trichloride** (CAS No. 3091-25-6).

Property Type	Details
Basic Identifiers	CAS No.: 3091-25-6 Molecular Formula: $C_8H_{17}Cl_3Sn$ Molecular Weight: 338.29 g/mol [1] [2] [3]
Solubility Profile	Water: 330 $\mu\text{g/L}$ (20°C) [1] or 2.3E-3 g/L (25°C) [3] Organic Solvents: Soluble in Chloroform; Slightly soluble in Ethyl Acetate and Methanol [1]
Stability & Storage	Stability: Hygroscopic and Moisture Sensitive [1] Storage: Keep in a cool place in a tightly closed, dry, and well-ventilated container [2]
Physical Properties	Appearance: Liquid, Colourless to Pale Yellow [1] [2] Density: 1.35 g/cm ³ [1] [3] or 1.839 g/cm ³ (25°C) [2] Boiling Point: 142-143°C (at 33 hPa) [2] / 150-159°C (at 10 mmHg) [1]
Hazard Information	Hazard Statements: H314 (Causes severe skin burns and eye damage), H400 (Very toxic to aquatic life), H410 (Toxic to aquatic life with long-lasting effects), among others [2] [3]

Handling and Safety Protocol

Given the compound's hazardous nature, the following general handling procedures are recommended based on the retrieved safety data [2].





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Diagram of the recommended safety and handling workflow for **octyltin trichloride**.

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References

1. OCTYLTRICHLOROTIN | 3091-25-6 [chemicalbook.com]
2. n- Octyltin | 1X100MG | C₈H₁₇Cl₃Sn | 677155 | 3091-25-6 trichloride [hpc-standards.com]
3. CAS # 3091-25-6, Octyltrichlorostannane... - chemBlink [chemblink.com]

To cite this document: Smolecule. [octyltin trichloride solubility and stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b773739#octyltin-trichloride-solubility-and-stability>]

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